

Application Notes and Protocols: Laboratory-Scale Synthesis of Dimethyl 5-nitroisophthalate

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Compound of Interest

Compound Name: *Dimethyl 5-nitroisophthalate*

Cat. No.: *B082987*

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Abstract

This document provides a detailed protocol for the laboratory-scale synthesis of **Dimethyl 5-nitroisophthalate**, a key intermediate in the preparation of various pharmaceuticals, including non-ionic X-ray contrast media such as Iopamidol and Iohexol.^[1] The synthesis is achieved through the Fischer esterification of 5-nitroisophthalic acid with methanol, catalyzed by concentrated sulfuric acid. This method is highlighted for its high yield and the purity of the resulting product. This application note includes a step-by-step experimental protocol, a summary of quantitative data, characterization methods, and essential safety precautions.

Introduction

Dimethyl 5-nitroisophthalate (CAS No. 13290-96-5) is a pivotal building block in organic synthesis. Its molecular structure, featuring a nitro group and two methyl ester functionalities on an aromatic ring, makes it a versatile precursor for further chemical modifications. The primary route to its synthesis is the esterification of 5-nitroisophthalic acid, a process that requires careful control of reaction conditions to ensure high yield and purity.^[2] This protocol details a reliable method for this synthesis, suitable for laboratory-scale production.

Data Presentation

Table 1: Summary of Quantitative Data for Synthesis Protocols

Parameter	Method 1	Method 2
Starting Material	5-nitroisophthalic acid	5-nitroisophthalic acid
Reagents	Methanol, Concentrated Sulfuric Acid	Methanol, Concentrated Sulfuric Acid
Scale	5.0 g of 5-nitroisophthalic acid	100.6 mg (0.5 mmol) of 5-nitroisophthalic acid
Solvent & Volume	33.3 mL of Methanol	5 mL of hot Methanol
Catalyst & Volume	1.0 mL of Concentrated Sulfuric Acid	1 drop of Concentrated Sulfuric Acid
Reaction Time	~ 3 hours	4 hours
Reaction Temperature	Reflux	Reflux
Purification	Crystallization, Filtration, Washing with water	Filtration, Washing with water, Recrystallization from 95% Ethanol
Yield	98%	85.2%
Reference	[2]	[1] [3]

Experimental Protocol

This protocol is based on a well-established and high-yield procedure.[\[2\]](#)

Materials:

- 5-nitroisophthalic acid ($C_8H_5NO_6$)
- Methanol (CH_3OH), anhydrous
- Concentrated sulfuric acid (H_2SO_4)
- Dichloromethane (CH_2Cl_2)
- Deionized water

- Nitrogen gas (N₂)

Equipment:

- 100 mL three-necked round-bottomed flask
- Condenser
- Electric stirrer and stir bar
- Thermometer or temperature probe
- Heating mantle
- Apparatus for filtration (e.g., Büchner funnel and flask)
- Thin Layer Chromatography (TLC) plates (silica gel) and chamber
- Drying oven or vacuum desiccator

Procedure:

- Reaction Setup: In a 100 mL three-necked round-bottomed flask equipped with a condenser, electric stirrer, and thermometer, add 5.0 g of 5-nitroisophthalic acid and 33.3 mL of methanol.
- Dissolution: Stir the mixture at room temperature under a nitrogen atmosphere. The solid should completely dissolve in approximately 3 minutes, resulting in a clear, colorless solution.[\[2\]](#)
- Catalyst Addition: Slowly and carefully add 1.0 mL of concentrated sulfuric acid to the solution.
- Reaction: Heat the mixture to reflux and maintain this temperature for approximately 3 hours. A white solid is expected to precipitate during this time.[\[2\]](#)
- Monitoring the Reaction: The progress of the reaction can be monitored by Thin Layer Chromatography (TLC) using a mobile phase of dichloromethane:methanol (10:1 v/v).[\[2\]](#)

- Work-up and Purification:
 - After the reaction is complete, cool the flask to room temperature to allow for crystallization.
 - Collect the precipitated solid by filtration.
 - Wash the filter cake with a small amount of deionized water.
 - Dry the collected solid to obtain **Dimethyl 5-nitroisophthalate**.[\[2\]](#)

Characterization

The final product should be a white to off-white solid.

- Melting Point: 123-125 °C[\[4\]](#)
- Molecular Formula: C₁₀H₉NO₆[\[5\]](#)
- Molecular Weight: 239.18 g/mol [\[5\]](#)

Spectroscopic Data:

- ¹H NMR (400 MHz, CDCl₃): Spectral data is available in public databases such as ChemicalBook.[\[6\]](#)
- Infrared (IR) Spectroscopy: IR spectra are available from sources like the NIST WebBook and ChemicalBook.[\[7\]](#)[\[8\]](#)[\[9\]](#)
- Mass Spectrometry (MS): Electron ionization mass spectra can be found in the NIST WebBook.[\[10\]](#)

Safety Precautions

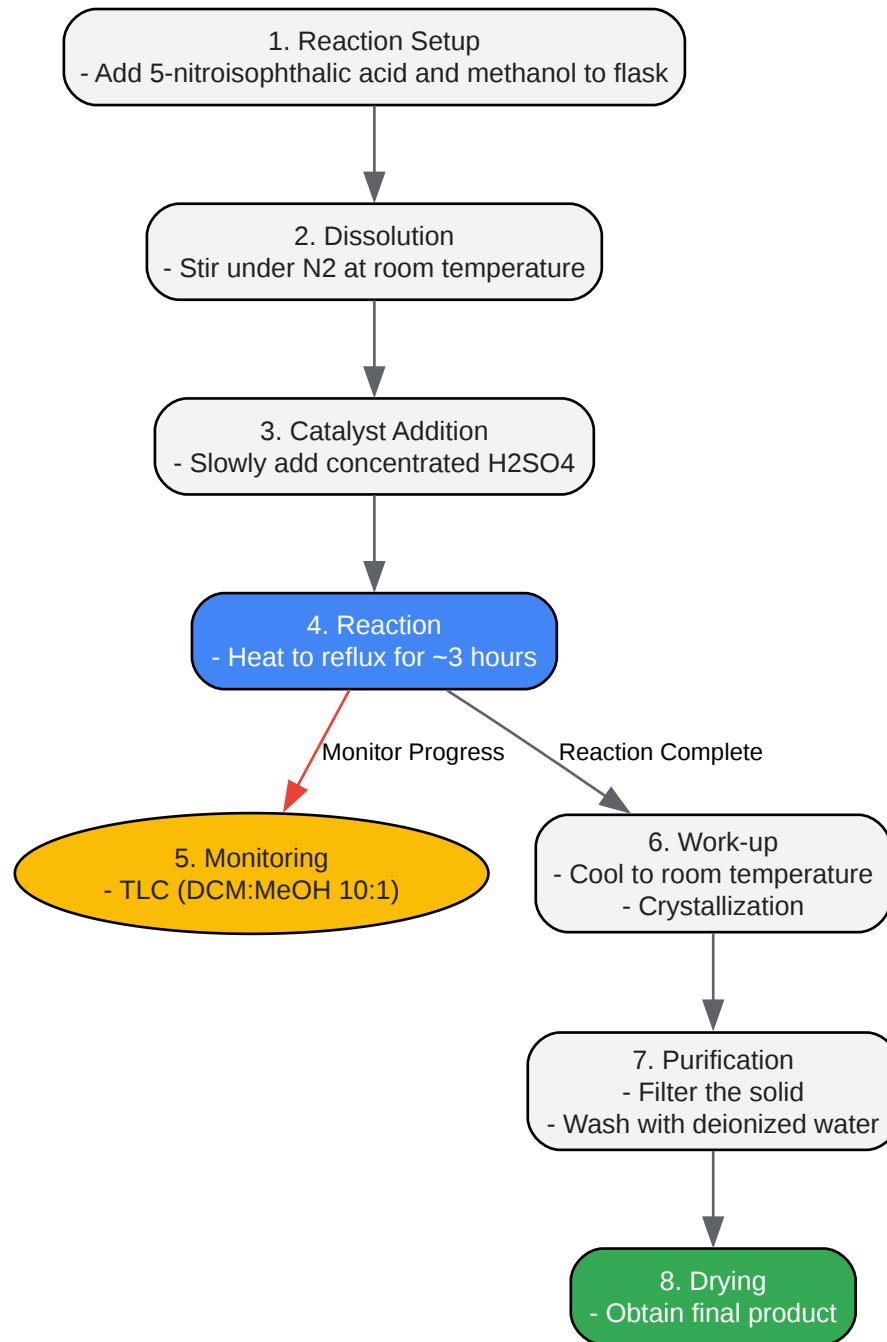
It is crucial to handle all chemicals with care, using appropriate personal protective equipment (PPE), and working in a well-ventilated fume hood.

- 5-nitroisophthalic acid: This compound can cause irritation to the eyes, respiratory system, and skin.[11] It is important to wear chemical-resistant gloves, safety goggles, and protective clothing. If there is a risk of dust formation, a dust mask or respirator should be used.[11] Store in a cool, dry, and well-ventilated area away from incompatible materials like strong oxidizing agents and bases.[11]
- Concentrated Sulfuric Acid: Highly corrosive and can cause severe burns. Handle with extreme care, always adding acid to other liquids slowly, never the other way around.
- Methanol: Flammable and toxic. Avoid inhalation and contact with skin.
- Dichloromethane: A volatile and potentially carcinogenic solvent. Handle only in a fume hood.

Always consult the Safety Data Sheet (SDS) for each chemical before starting any experimental work.[12]

Experimental Workflow

Synthesis of Dimethyl 5-nitroisophthalate

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Caption: Experimental workflow for the synthesis of **Dimethyl 5-nitroisophthalate**.

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